

Essential Safety and Handling Guidance for CGS35066

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Compound of Interest

Compound Name: CGS35066

Cat. No.: B1263228

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For immediate use by researchers, scientists, and drug development professionals, this document outlines the critical personal protective equipment (PPE), handling protocols, and disposal procedures for the potent and selective endothelin-converting enzyme-1 (ECE-1) inhibitor, **CGS35066**.^{[1][2][3][4]} While a specific Safety Data Sheet (SDS) for **CGS35066** is not publicly available, the following guidelines are based on best practices for handling potent, research-grade chemical compounds in a laboratory setting.

CGS35066 is intended for research use only.^[1] Due to its potent biological activity, appropriate precautions must be taken to minimize exposure.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent skin and respiratory exposure.^{[5][6][7]} The following table summarizes the recommended PPE for handling **CGS35066**.

PPE Component	Specification	Purpose
Gloves	Chemically resistant, powder-free nitrile or neoprene gloves. Double gloving is recommended.	To prevent skin contact with the compound. Check manufacturer's data for chemical compatibility.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or airborne particles of the compound.
Lab Coat	A clean, buttoned lab coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	A properly fitted NIOSH-approved respirator (e.g., N95 or higher) may be necessary if handling the compound as a powder or if there is a risk of aerosolization.	To prevent inhalation of the compound. The need for respiratory protection should be determined by a risk assessment.
Footwear	Closed-toe shoes.	To protect feet from spills.

Experimental Workflow: Donning and Doffing PPE

Proper procedure for putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.



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Caption: Sequential workflow for donning and doffing Personal Protective Equipment (PPE).

Handling and Storage

- Handling: **CGS35066** should be handled in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[8] Avoid generating dust or aerosols.
- Storage: Store **CGS35066** desiccated at room temperature.[2] For long-term storage, it is recommended to store the lyophilized compound at -20°C, keeping it desiccated.[9] If in solution, store at -20°C and use within one month to maintain potency.[9] Avoid multiple freeze-thaw cycles.[9]

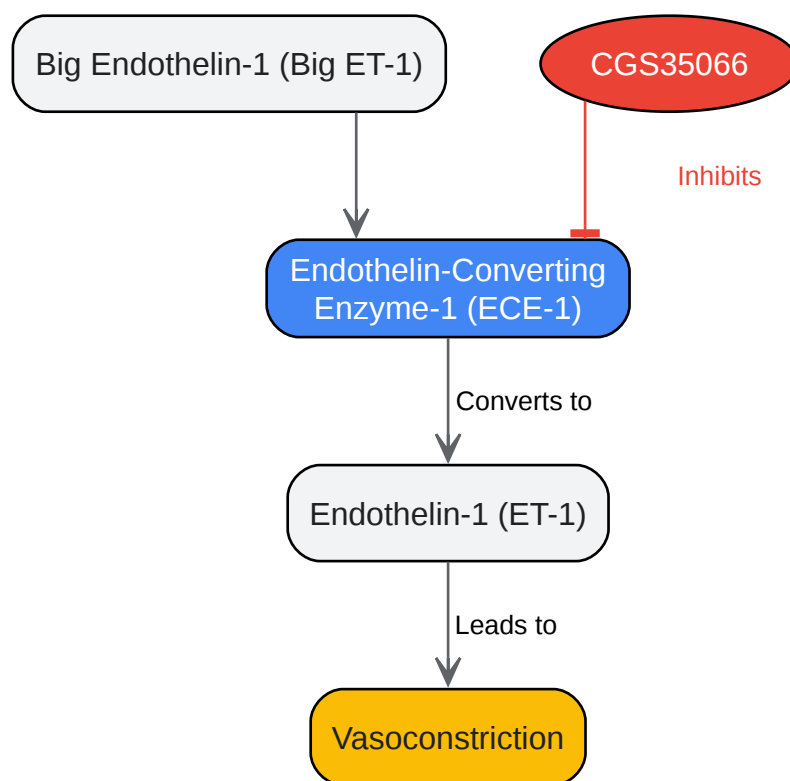
Disposal Plan

All waste contaminated with **CGS35066**, including used PPE and empty containers, must be disposed of as hazardous chemical waste. Follow all applicable federal, state, and local regulations for hazardous waste disposal.[8][10]

- Solid Waste: Collect all solid waste, such as contaminated gloves, bench paper, and pipette tips, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing **CGS35066** in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Decontamination: Decontaminate all work surfaces and equipment after handling **CGS35066**.

Mechanism of Action: ECE-1 Inhibition

CGS35066 is a potent inhibitor of endothelin-converting enzyme (ECE-1), which is a key enzyme in the endothelin pathway.[1][2] ECE-1 is responsible for converting big endothelin-1 (big ET-1) into the potent vasoconstrictor endothelin-1 (ET-1).[11] By inhibiting ECE-1, **CGS35066** blocks the production of ET-1.[3][4]



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Caption: **CGS35066** inhibits the conversion of Big ET-1 to ET-1 by targeting ECE-1.

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